

Technical Guide: Spectroscopic Characterization of 4-Isobutylbenzenesulfonyl Fluoride

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Compound of Interest

Compound Name: 4-(2-Methylpropyl)benzene-1-sulfonyl fluoride

Cat. No.: B13230941

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Executive Summary

4-Isobutylbenzenesulfonyl fluoride is a lipophilic aryl sulfonyl fluoride structurally related to the anti-inflammatory agent Ibuprofen. In modern drug discovery, it serves as a critical "warhead" for covalent inhibition and as a building block in SuFEx (Sulfur-Fluoride Exchange) click chemistry. Its stability in aqueous conditions, contrasted with its high reactivity toward specific protein residues (e.g., Tyrosine, Serine) under catalytic conditions, makes its precise spectroscopic characterization essential for validating synthesis and purity.

This guide provides a comprehensive breakdown of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data required to identify and certify this compound.

Compound Profile & Synthesis

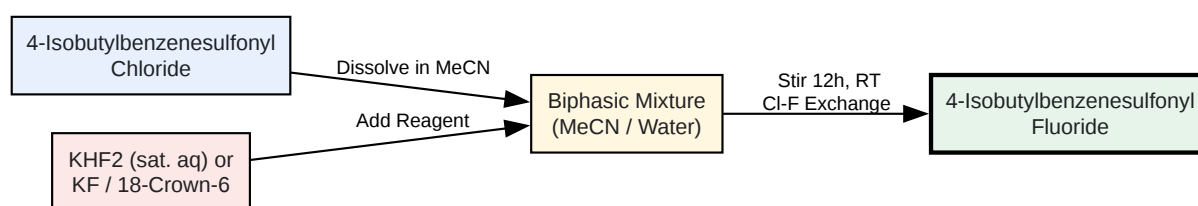
Before analysis, the origin of the sample must be established. The most robust synthetic route involves the fluorination of 4-isobutylbenzenesulfonyl chloride.

Chemical Structure[1][2][3][4][5]

- IUPAC Name: 4-(2-methylpropyl)benzenesulfonyl fluoride
- Molecular Formula:
- Molecular Weight: 216.27 g/mol

Synthesis Workflow (DOT Visualization)

The following diagram outlines the standard "One-Pot" or "Stepwise" synthesis from the sulfonyl chloride precursor using bifluoride salts, a method ensuring high yield and purity.



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Figure 1: Synthesis of 4-isobutylbenzenesulfonyl fluoride via halide exchange.

Spectroscopic Data Analysis[6][7][8]

A. Nuclear Magnetic Resonance (NMR)

NMR is the primary method for structural validation. The fluorine atom provides a unique handle (

¹⁹F NMR) for rapid purity assessment.

1.

¹⁹F NMR (Fluorine-19)

This is the most diagnostic test. Sulfonyl fluorides exhibit a distinct chemical shift significantly downfield relative to other organic fluorines.

Parameter	Value (approx)	Notes
Chemical Shift ()	+65.5 ppm	Referenced to CFCI (0 ppm).
Multiplicity	Singlet (s)	Decoupled. May show small coupling to ortho-protons in high-res coupled spectra.
Integration	1F	Quantitative standard for purity.



Technical Insight: The shift at +65.5 ppm is characteristic of the Ar-SO

F motif. Impurities such as unreacted fluoride salts (

to

ppm) or sulfonyl chloride (silent in

F) are easily distinguished.

2.

H NMR (Proton)

The spectrum displays two distinct regions: the aromatic system (AA'BB' pattern) and the aliphatic isobutyl chain.

Position	Shift (ppm)	Multiplicity	Integration	Assignment
Ar-H (Ortho to SO F)	7.90 – 8.00	Doublet (Hz)	2H	Deshielded by electron-withdrawing sulfonyl group.
Ar-H (Meta to SO F)	7.35 – 7.45	Doublet (Hz)	2H	Shielded relative to ortho protons; typical of 4-alkyl substitution.
Benzylic -CH -	2.55 – 2.60	Doublet (Hz)	2H	Connects ring to isobutyl group.
Methine -CH-	1.85 – 1.95	Multiplet (septet)	1H	Branching point of isobutyl group.
Methyl -CH	0.90 – 0.95	Doublet (Hz)	6H	Terminal methyls.

3.

C NMR (Carbon-13)

Key diagnostic peaks include the sulfonyl-bearing carbon (deshielded) and the C-F coupling (if observable).

- Aromatic C-SO

F: ~130–133 ppm (Doublet, Hz).

- Aromatic C-Alkyl: ~150 ppm (Quaternary).
- Aromatic CH: ~128 ppm and ~130 ppm.

- Aliphatic: ~45.5 ppm (CH), ~30.1 ppm (CH), ~22.3 ppm (CH).

B. Infrared Spectroscopy (FT-IR)

IR confirms the functional group transformation from chloride to fluoride, specifically the appearance of the S-F stretch.

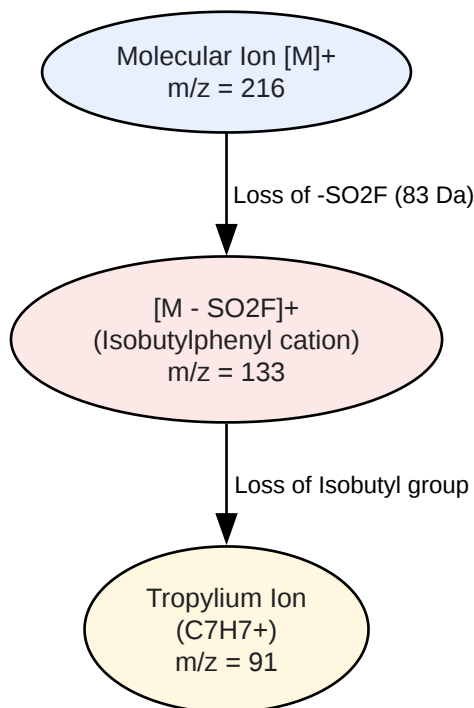
Functional Group	Wavenumber (cm ⁻¹)	Intensity	Description
S=O[1] (Asymmetric)	1380 – 1420	Strong	Sulfonyl stretch.
S-F Stretch	1200 – 1220	Strong	Diagnostic. Often overlaps with sym. S=O but is distinct from S-Cl (~370 cm ⁻¹).
S=O (Symmetric)	1180 – 1200	Strong	Sulfonyl stretch.
C-H (Aromatic)	3000 – 3100	Weak	Aromatic ring breathing.
C-H (Aliphatic)	2850 – 2960	Medium	Isobutyl alkyl stretches.

C. Mass Spectrometry (MS)

For 4-isobutylbenzenesulfonyl fluoride (MW 216.27), Electron Impact (EI) or ESI (positive mode) is used.

- Molecular Ion (M⁺): 216 m/z.

- Base Peak: Often 133 m/z (Loss of SO₂F group, leaving the stable 4-isobutylphenyl cation).
- Fragmentation Pathway:
 - (Tropylium ion formation from alkylbenzene).



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Figure 2: Predicted fragmentation pathway for 4-isobutylbenzenesulfonyl fluoride.

Experimental Protocol: Synthesis & Characterization

This protocol is a self-validating system designed for high purity.

Step 1: Fluorination[10]

- Charge: In a round-bottom flask, dissolve 1.0 eq (e.g., 5 mmol) of 4-isobutylbenzenesulfonyl chloride in Acetonitrile (MeCN, 10 mL).

- **Activate:** Prepare a saturated aqueous solution of KHF
(Potassium Bifluoride, 4.0 eq).
- **React:** Add the aqueous KHF
to the MeCN solution. Stir vigorously at Room Temperature (RT) for 12 hours.
 - Note: The biphasic system requires vigorous stirring to facilitate phase transfer.
- **Monitor:** Check via TLC (Hexane/EtOAc 9:1). The fluoride is typically more polar than the chloride.

Step 2: Work-up & Purification

- Dilute with water and extract with Ethyl Acetate (3x).
- Wash combined organics with Brine, dry over Na
SO
, and concentrate.
- **Purification:** Flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Step 3: Quality Control (Self-Validating)

- **The**
F NMR Check: Run a crude
F NMR.
 - Pass: Single sharp peak at +65.5 ppm.
 - Fail: Peaks at -150 ppm (residual KHF
) or silent spectrum (unreacted chloride).
- **The Hydrolysis Test:** Sulfonyl fluorides are stable in water. If the compound decomposes rapidly in neutral water, it is likely the chloride, not the fluoride.

References

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
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